

A Comprehensive Technical Guide to 1,3,5-Tribenzyl-1,3,5-triazinane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-tribenzyl-1,3,5-triazinane

Cat. No.: B052242

[Get Quote](#)

CAS Number: 2547-66-2

This technical guide provides an in-depth overview of **1,3,5-tribenzyl-1,3,5-triazinane**, a key synthetic intermediate in pharmaceutical research and development. The document details its physicochemical properties, comprehensive experimental protocols for its synthesis, and its primary application as a precursor for bioactive molecules. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

1,3,5-Tribenzyl-1,3,5-triazinane is a white to light yellow crystalline powder.^[1] Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	2547-66-2	[1][2]
Molecular Formula	C ₂₄ H ₂₇ N ₃	[1][2]
Molecular Weight	357.50 g/mol	[1][2]
Appearance	White to Light yellow powder to crystal	[1]
Melting Point	49-51 °C (lit.)	[3]
Boiling Point	100 °C at 0.005 mmHg (lit.)	[3]
Synonyms	1,3,5-Tribenzylhexahydro-1,3,5-triazine, TTT	[2]
InChI Key	VWVZIRPJPFJGFE-UHFFFAOYSA-N	[4]
SMILES	C1N(CN(CN1Cc2ccccc2)Cc3ccccc3)Cc4ccccc4	[3]

Synthesis Protocols

The synthesis of **1,3,5-tribenzyl-1,3,5-triazinane** can be achieved through multiple routes. Below are two detailed experimental protocols.

Protocol 1: Reaction of Benzyl Chloride with Ammonia and Paraformaldehyde

This method involves the reaction of benzyl chloride, paraformaldehyde, and an ammonia/methanol solution in an autoclave.[5]

Experimental Procedure:

- Charge a glass autoclave with 25.57 parts by weight of benzyl chloride, 19.57 parts by weight of paraformaldehyde, and 113.5 parts by weight of a 12 wt% ammonia/methanol solution.[5]

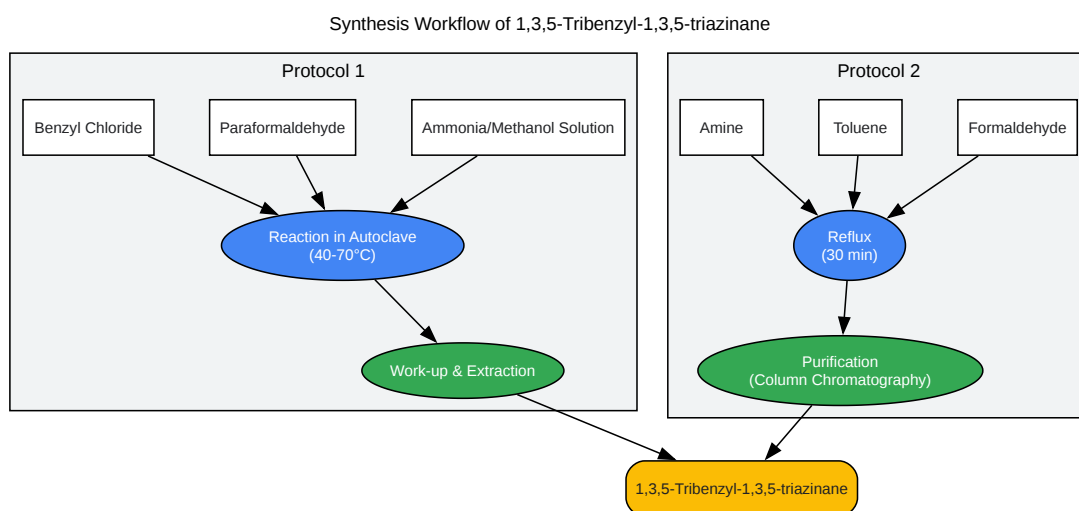
- Stir the reaction mixture and heat to an internal temperature of 40°C for 3 hours, then 50°C for 2 hours, and finally 70°C for 1 hour. The maximum internal pressure should not exceed 0.08 MPa.[\[5\]](#)
- Transfer the resulting reaction liquid and a methanol rinse to a four-neck flask.
- Remove residual ammonia and methanol under reduced pressure.
- Add 200 parts by weight of water to the residue and distill off the remaining methanol with water under reduced pressure.[\[5\]](#)
- Perform an extraction/separation using 150 parts by weight of toluene to obtain a toluene solution of **1,3,5-tribenzyl-1,3,5-triazinane**.[\[5\]](#)

Protocol 2: Reaction of an Amine with Toluene and Formaldehyde

This protocol offers an alternative synthesis route with a reported yield of approximately 94%.[\[5\]](#)

Experimental Procedure:

- To a 125 mL round-bottomed flask equipped with a reflux condenser, add the appropriate amine (0.05 mmol), 40 mL of toluene, and 4.1 mL of 37% formaldehyde.[\[5\]](#)
- Heat the solution to reflux using an external oil bath and maintain stirring for 30 minutes.[\[5\]](#)
- Evaporate the toluene under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with a saturated aqueous solution of sodium chloride.[\[5\]](#)
- Evaporate the solvent under reduced pressure using a rotary evaporator.
- Purify the residue by silica gel column chromatography using a hexane/ethyl acetate (9:1) mixture as the eluent to obtain the final product.[\[5\]](#)



[Click to download full resolution via product page](#)

Caption: Synthesis Workflows for **1,3,5-Tribenzyl-1,3,5-triazinane**.

Role in Drug Development

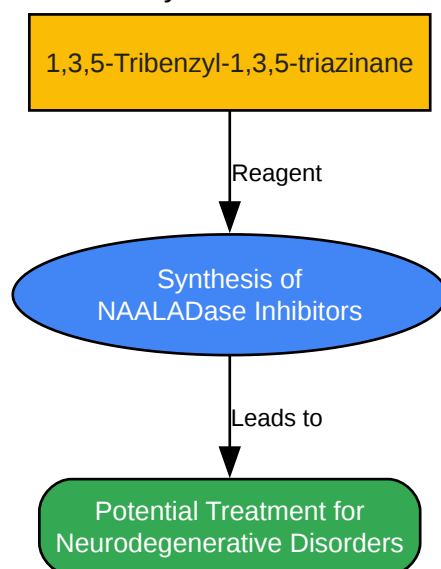
While direct biological activity data for **1,3,5-tribenzyl-1,3,5-triazinane** is limited, its significance lies in its utility as a synthetic intermediate for pharmacologically active compounds.

Precursor for NAALADase Inhibitors

1,3,5-Tribenzyl-1,3,5-triazinane is utilized as a reagent in the synthesis of phosphinic acid-based N-Acetylated alpha-linked acidic dipeptidase (NAALADase) inhibitors.[5][6] These

inhibitors are being investigated for their potential therapeutic applications in neurodegenerative disorders and peripheral neuropathies.[5][6]

Role as a Synthetic Intermediate



[Click to download full resolution via product page](#)

Caption: Role as a Synthetic Intermediate.

The 1,3,5-Triazine Scaffold in Medicinal Chemistry

The 1,3,5-triazine core is a well-established pharmacophore in drug discovery, with derivatives exhibiting a wide array of biological activities.[7][8][9] These activities include:

- Anticancer: Several 1,3,5-triazine derivatives have been investigated as potential anticancer agents, with some showing activity against various cancer cell lines.[10][11][12]
- Antimicrobial: The triazine scaffold has been used to develop compounds with antibacterial and antifungal properties.[13]
- Antiviral: Certain derivatives have shown promise as antiviral agents.[8]

- Anti-inflammatory: Anti-inflammatory properties have also been reported for some 1,3,5-triazine compounds.[8]

The versatility of the 1,3,5-triazine ring allows for diverse substitutions, enabling the fine-tuning of pharmacological properties. While **1,3,5-tribenzyl-1,3,5-triazinane** itself is not the final active pharmaceutical ingredient, it serves as a crucial building block for accessing more complex and potentially therapeutic molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. assets.thermofisher.cn [assets.thermofisher.cn]
2. 1,3,5-Tribenzylhexahydro-1,3,5-triazine, 98+% | Fisher Scientific [fishersci.ca]
3. 1,3,5-Tribenzylhexahydro-1,3,5-triazine 98 2547-66-2 [sigmaaldrich.com]
4. PubChemLite - 1,3,5-tribenzylhexahydro-1,3,5-triazine (C24H27N3) [pubchemlite.lcsb.uni.lu]
5. The synthesis of 1,3,5-Tribenzyl-1,3,5-triazinane_Chemicalbook [chemicalbook.com]
6. 1,3,5-TRIBENZYLHEXAHYDRO-1,3,5-TRIAZINE | 2547-66-2 [chemicalbook.com]
7. 1,3,5-Triazine: A versatile pharmacophore with diverse biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
8. researchgate.net [researchgate.net]
9. 1,3,5-Triazine: Recent Development in Synthesis of its Analogs and Biological Profile - PubMed [pubmed.ncbi.nlm.nih.gov]
10. Green and Efficient Synthetic Protocol for 1,3,5-Triazine Derivatives with Anticancer Potential Against Colorectal Cancer [mdpi.com]
11. japsonline.com [japsonline.com]
12. derpharmachemica.com [derpharmachemica.com]
13. Synthesis and biological evaluation of novel 1,3,5-triazine derivatives as antimicrobial agents - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,3,5-Tribenzyl-1,3,5-triazinane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052242#cas-number-for-1-3-5-tribenzyl-1-3-5-triazinane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com